

# Application Notes and Protocols: p38 Kinase Inhibitor 8 for Mouse Models

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: p38 Kinase inhibitor 8

Cat. No.: B15570905

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These application notes provide detailed information and protocols for the use of **p38 Kinase Inhibitor 8** (CAS 321351-00-2) in mouse models of inflammation. The data and methodologies are compiled to assist in the design and execution of preclinical studies targeting the p38 MAPK signaling pathway.

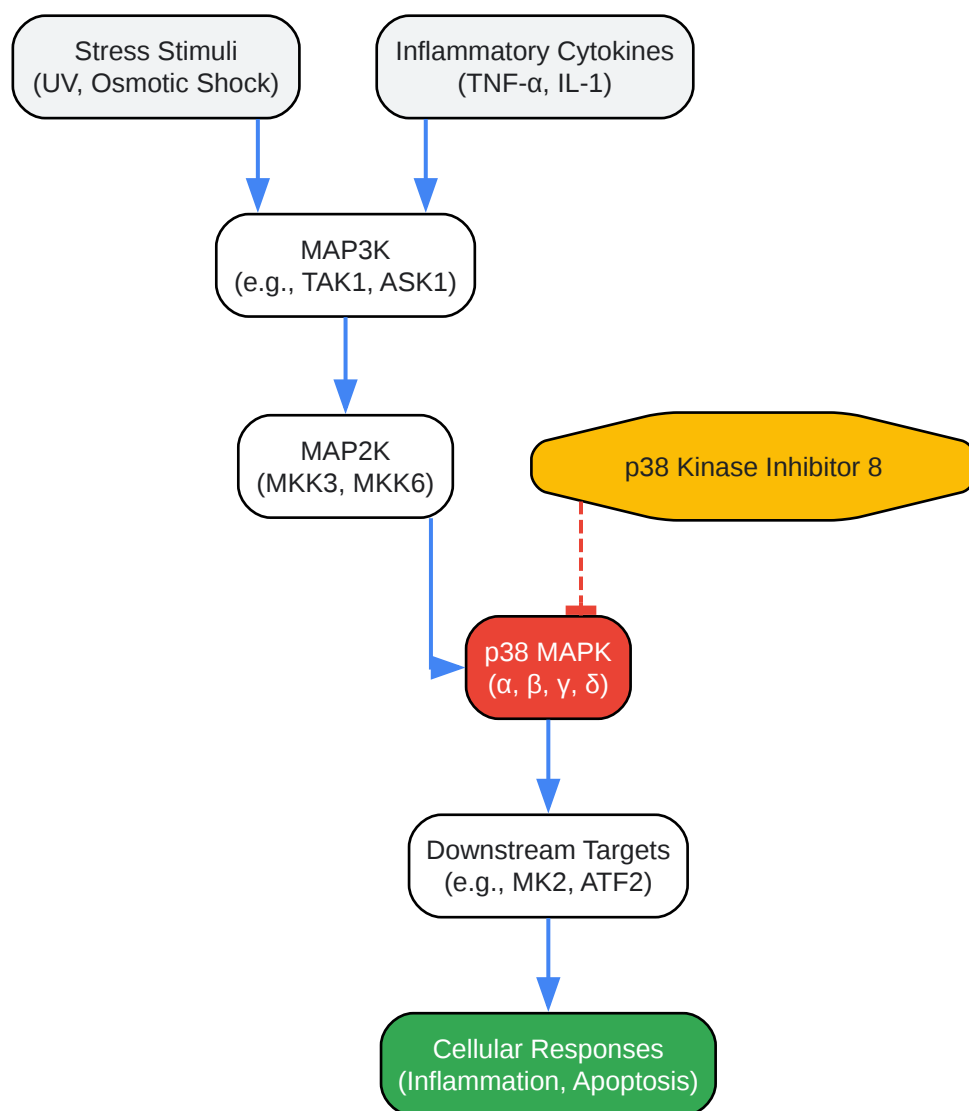
## Inhibitor Profile

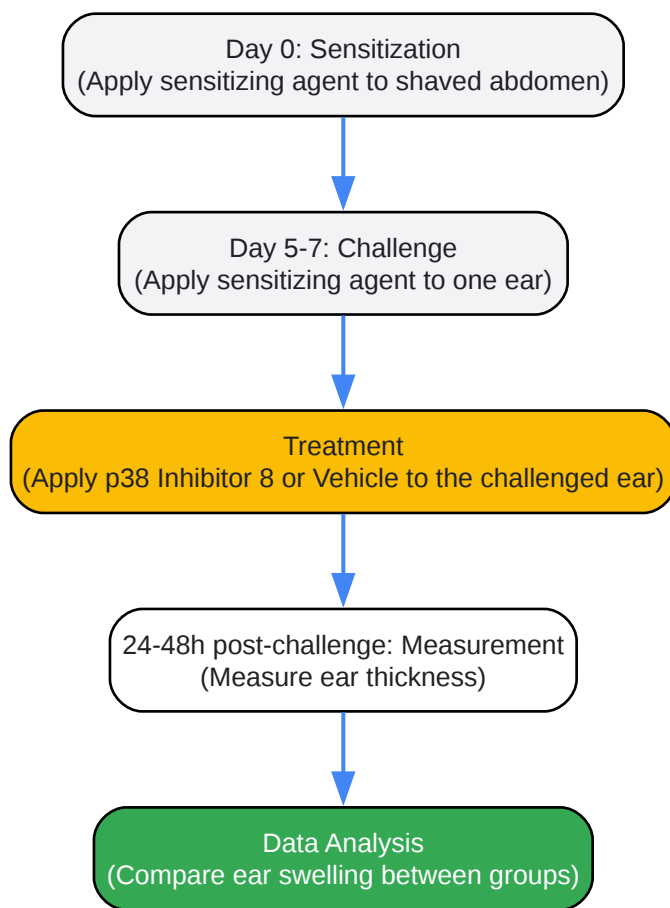
**p38 Kinase Inhibitor 8** is a potent and selective inhibitor of p38 mitogen-activated protein kinases (MAPKs), specifically targeting the  $\alpha$  and  $\beta$  isoforms.<sup>[1][2][3]</sup> It is also known by its chemical name: [4-(2-amino-4-bromoanilino)-2-chlorophenyl]-(2-methylphenyl)methanone.<sup>[4]</sup>

Property	Value	Reference
CAS Number	321351-00-2	[4]
Molecular Formula	C <sub>20</sub> H <sub>16</sub> BrClN <sub>2</sub> O	[4]
Molecular Weight	415.71 g/mol	[4]
Target(s)	p38 $\alpha$ (IC <sub>50</sub> = 39 nM), p38 $\beta$	[1][2][3]
Solubility	Soluble in DMSO (~100 mM) and Ethanol (~50 mM)	[1][3]

## p38 MAPK Signaling Pathway

The p38 MAPK pathway is a critical signaling cascade involved in cellular responses to stress, inflammation, and apoptosis. Environmental stressors and inflammatory cytokines activate a series of upstream kinases (MAP3Ks and MAP2Ks) that ultimately lead to the phosphorylation and activation of p38 MAPK. Activated p38 then phosphorylates downstream transcription factors and kinases, regulating the expression of pro-inflammatory cytokines such as TNF- $\alpha$  and IL-6.





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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. p38 MAPK Inhibitor NJK14047 Suppresses CDNB-Induced Atopic Dermatitis-Like Symptoms in BALB/c Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 4. [iucrdata.iucr.org](https://iucrdata.iucr.org) [[iucrdata.iucr.org](https://iucrdata.iucr.org)]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)